

Synthesis of 2-(Bromomethyl)-2,3-dihydro-1H-indene: A Technical Guide

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Compound of Interest

Compound Name: 2-(Bromomethyl)-2,3-dihydro-1H-indene

Cat. No.: B1289450

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the primary synthetic routes for obtaining **2-(bromomethyl)-2,3-dihydro-1H-indene**, a valuable intermediate in medicinal chemistry and materials science. This document details two robust synthetic pathways, complete with experimental protocols, quantitative data, and process visualizations to aid in laboratory-scale synthesis.

Executive Summary

2-(Bromomethyl)-2,3-dihydro-1H-indene is a key building block for the introduction of the 2-indanylmethyl moiety in the synthesis of various target molecules. Its preparation can be efficiently achieved through two primary methods: the nucleophilic substitution of a primary alcohol using phosphorus tribromide (PBr_3), and the free-radical bromination of a methyl-substituted indane derivative using N-bromosuccinimide (NBS). Both methods offer distinct advantages and are amenable to standard laboratory conditions. This guide will elaborate on the synthesis of the necessary precursors and the final conversion to the target compound.

Physicochemical Data of Key Compounds

For clarity and comparative purposes, the key physical and chemical properties of the target compound and its precursors are summarized in the table below.

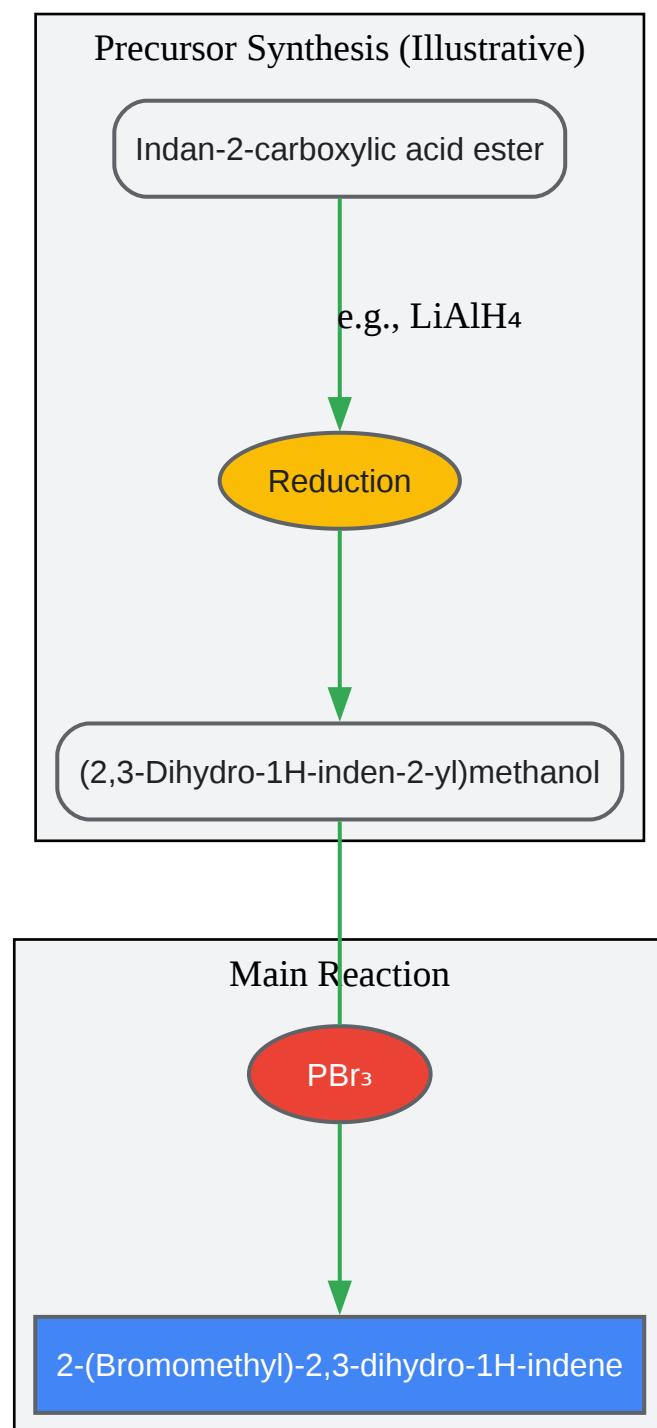
Compound Name	Molecular Formula	Molecular Weight (g/mol)	Physical Form	CAS Number
2-(Bromomethyl)-2,3-dihydro-1H-indene	C ₁₀ H ₁₁ Br	211.10	Liquid	348080-87-5
(2,3-Dihydro-1H-inden-2-yl)methanol	C ₁₀ H ₁₂ O	148.20	Not specified	5445-45-4
2-Methyl-2,3-dihydro-1H-indene	C ₁₀ H ₁₂	132.20	Not specified	824-22-6

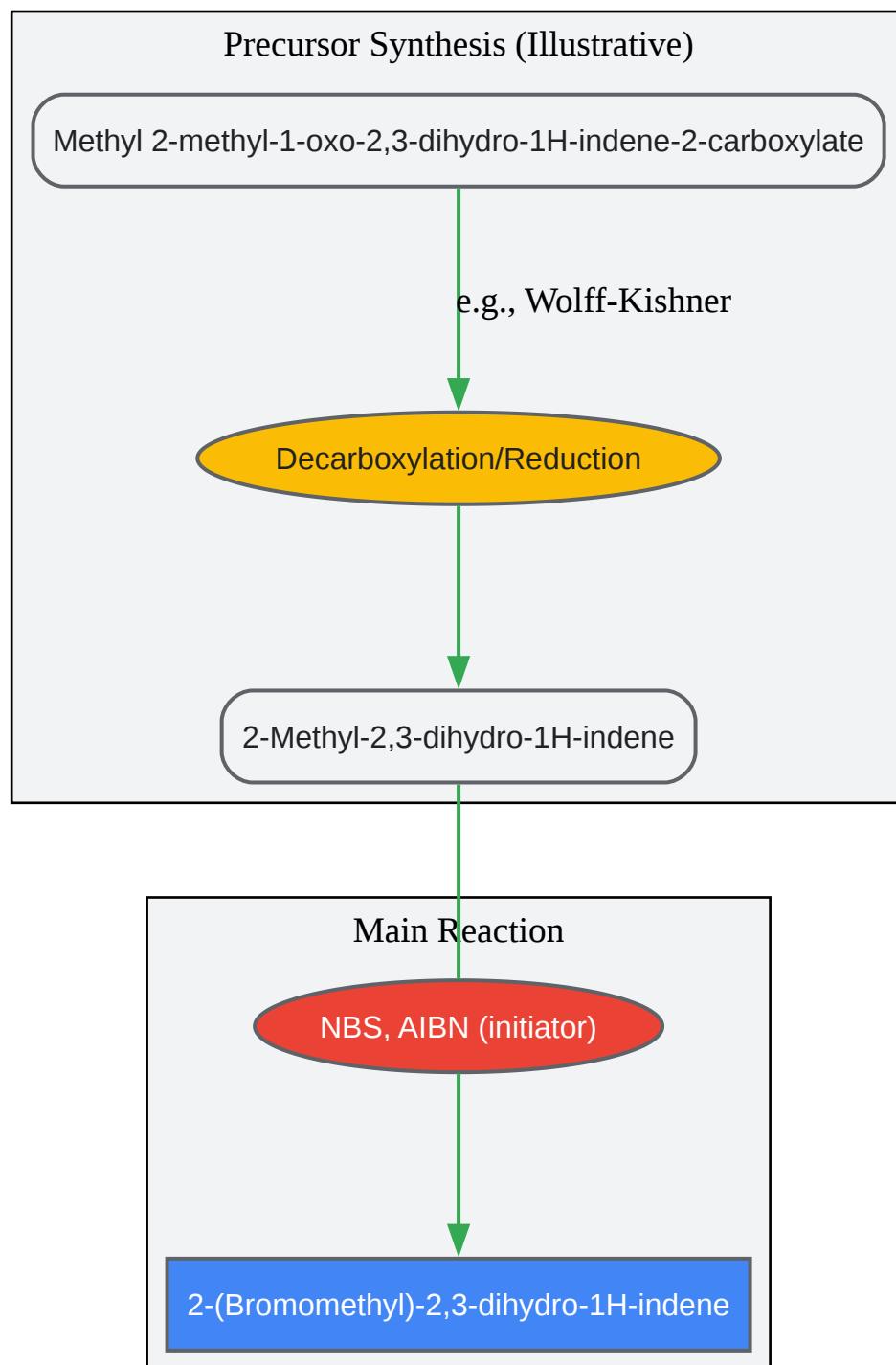
Synthetic Pathways

Two principal and reliable synthetic pathways for the preparation of **2-(bromomethyl)-2,3-dihydro-1H-indene** are presented.

Route 1: Bromination of (2,3-Dihydro-1H-inden-2-yl)methanol

This route involves the conversion of the commercially available primary alcohol, (2,3-dihydro-1H-inden-2-yl)methanol, to the corresponding bromide using phosphorus tribromide. This S_N2 reaction is generally clean and avoids the potential for carbocation rearrangements.[1]





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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
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